

5-Ethylpyrazine-2-carboxylic Acid: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: 5-Ethylpyrazine-2-carboxylic acid

CAS No.: 13534-75-3

Cat. No.: B082494

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An In-depth Review of Synthesis, Properties, and Therapeutic Potential

Introduction: The Prominence of Pyrazines in Medicinal Chemistry

Pyrazine and its derivatives are a significant class of heterocyclic compounds that have garnered considerable attention in the fields of medicinal chemistry, agrochemicals, and flavor science.^[1] The pyrazine ring, a six-membered aromatic heterocycle containing two nitrogen atoms at positions 1 and 4, serves as a versatile scaffold for the development of novel bioactive molecules. This structural motif is present in numerous natural products and has been successfully incorporated into a variety of synthetic compounds with a broad spectrum of biological activities, including antimicrobial, anti-inflammatory, and anticancer properties.^[1] Among the various substituted pyrazines, pyrazinecarboxylic acids are of particular interest as they can serve as key intermediates in the synthesis of more complex molecules and may also exhibit intrinsic biological activity. **5-Ethylpyrazine-2-carboxylic acid**, a member of this family, holds promise as a valuable building block for the discovery and development of new

therapeutic agents. This technical guide provides a comprehensive overview of the synthesis, chemical properties, and potential biological applications of **5-Ethylpyrazine-2-carboxylic acid**, with the aim of equipping researchers, scientists, and drug development professionals with the knowledge to effectively utilize this compound in their research endeavors.

Synthesis of 5-Ethylpyrazine-2-carboxylic Acid: A Strategic Approach

While specific literature detailing the synthesis of **5-Ethylpyrazine-2-carboxylic acid** is limited, a robust and adaptable synthetic strategy can be extrapolated from the well-documented synthesis of its close analog, 5-methylpyrazine-2-carboxylic acid. The most common and industrially scalable approach involves the selective oxidation of a suitable alkyl-substituted pyrazine precursor.

Proposed Synthetic Pathway: Oxidation of 2-Ethyl-5-methylpyrazine

The most plausible and efficient route to **5-Ethylpyrazine-2-carboxylic acid** is the selective oxidation of the methyl group of 2-ethyl-5-methylpyrazine. This precursor is commercially available and provides a direct pathway to the desired product. The oxidation is typically achieved using a strong oxidizing agent such as potassium permanganate (KMnO_4) under controlled conditions to favor the oxidation of the methyl group over the ethyl group.



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Caption: Proposed synthetic pathway for **5-Ethylpyrazine-2-carboxylic acid**.

Detailed Experimental Protocol (Adapted from the synthesis of 5-methylpyrazine-2-carboxylic acid)

The following protocol is an adapted procedure based on the synthesis of 5-methylpyrazine-2-carboxylic acid and should be optimized for the synthesis of the 5-ethyl analog.[2]

Materials:

- 2-Ethyl-5-methylpyrazine
- Potassium permanganate (KMnO_4)
- Sulfuric acid (H_2SO_4) or Hydrochloric acid (HCl)
- Sodium hydroxide (NaOH) or Potassium hydroxide (KOH) (for pH adjustment)
- Butanone or other suitable organic solvent for extraction
- Anhydrous sodium sulfate or magnesium sulfate
- Activated carbon
- Distilled water

Procedure:

- **Reaction Setup:** In a three-necked round-bottom flask equipped with a mechanical stirrer, thermometer, and a reflux condenser, add 2-ethyl-5-methylpyrazine and water.
- **Oxidation:** While stirring, slowly add a solution of potassium permanganate in water to the reaction mixture. The addition should be controlled to maintain the reaction temperature within a specific range (e.g., 50-80 °C), as the reaction is exothermic.[3]
- **Reaction Monitoring:** The progress of the reaction can be monitored by thin-layer chromatography (TLC) or gas chromatography (GC) to determine the consumption of the starting material.
- **Work-up:** Once the reaction is complete, the hot solution is filtered to remove the manganese dioxide (MnO_2) byproduct. The filter cake should be washed with hot water to recover any product.
- **Acidification:** The combined filtrate is cooled, and the pH is carefully adjusted to an acidic range (pH 1.5-4.0) with a mineral acid such as sulfuric acid.[4] This will precipitate the **5-Ethylpyrazine-2-carboxylic acid**.

- Isolation and Purification: The precipitated solid is collected by filtration, washed with cold water, and dried. Further purification can be achieved by recrystallization from a suitable solvent (e.g., water or ethanol-water mixture), and/or by treatment with activated carbon to remove colored impurities.[2]
- Extraction of Filtrate (Optional): The acidic filtrate from the precipitation step can be extracted with an organic solvent like butanone to recover any dissolved product. The organic extracts are then combined, dried over anhydrous sodium sulfate, and the solvent is removed under reduced pressure to yield additional product.[4]

Causality Behind Experimental Choices:

- Selective Oxidation: The choice of potassium permanganate as the oxidizing agent is based on its proven efficacy in oxidizing alkyl side chains on aromatic rings. Controlling the reaction temperature and the rate of addition of KMnO_4 is crucial to achieve selective oxidation of the methyl group, which is generally more susceptible to oxidation than the ethyl group under these conditions.
- pH Adjustment: The acidification step is critical for the isolation of the product. **5-Ethylpyrazine-2-carboxylic acid** exists as its soluble carboxylate salt in the basic or neutral reaction mixture. Lowering the pH protonates the carboxylate group, rendering the carboxylic acid less soluble in water and causing it to precipitate.
- Purification: Recrystallization is a standard technique for purifying solid organic compounds. The choice of solvent is important to ensure that the product is soluble at high temperatures and insoluble at low temperatures, while the impurities remain soluble at all temperatures or are insoluble.

Chemical and Physical Properties

A thorough understanding of the chemical and physical properties of **5-Ethylpyrazine-2-carboxylic acid** is essential for its application in research and development.

Property	Value	Reference
CAS Number	13534-75-3	[5]
Molecular Formula	C ₇ H ₈ N ₂ O ₂	[6]
Molecular Weight	152.15 g/mol	[6]
Appearance	Expected to be a solid	
Purity	≥95% (Commercially available)	[7]
Storage Conditions	2-8°C, Sealed in dry conditions	[6][7]
GHS Hazard Statements	H302, H315, H319, H335	[6]

Spectroscopic Data (Predicted)

While experimental spectroscopic data for **5-Ethylpyrazine-2-carboxylic acid** is not readily available in the searched literature, predictions can be made based on the analysis of closely related structures, such as 3,5-dimethylpyrazine-2-carboxylic acid.[8]

- ¹H NMR (Proton Nuclear Magnetic Resonance):
 - The spectrum is expected to show a singlet for the pyrazine ring proton.
 - A quartet and a triplet in the aliphatic region corresponding to the ethyl group (-CH₂CH₃).
 - A broad singlet for the carboxylic acid proton, typically downfield (>10 ppm).
- ¹³C NMR (Carbon-13 Nuclear Magnetic Resonance):
 - Signals for the carbon atoms of the pyrazine ring are expected in the aromatic region.
 - A signal for the carboxylic acid carbon will be observed in the typical range for carboxylic acids (around 165-185 ppm).
 - Signals for the two carbons of the ethyl group will be present in the aliphatic region.
- IR (Infrared) Spectroscopy:

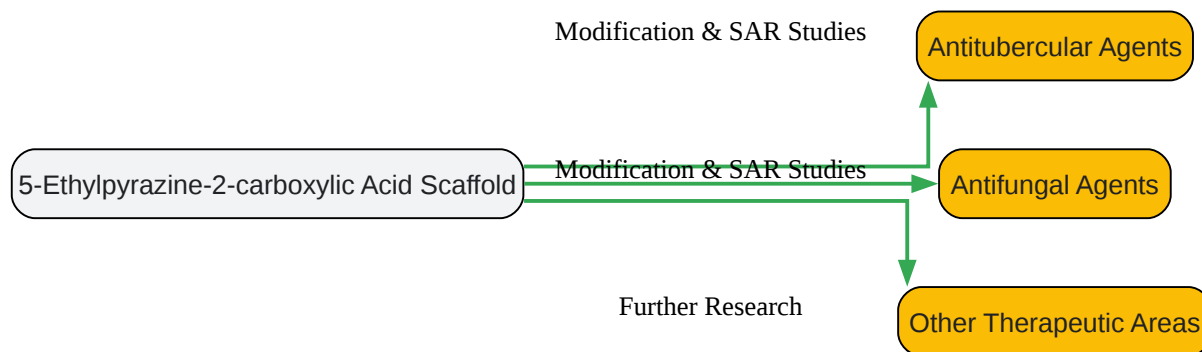
- A broad O-H stretching band characteristic of a carboxylic acid is expected in the region of 2500-3300 cm^{-1} .
- A strong C=O stretching band for the carboxylic acid group will be present around 1700 cm^{-1} .
- C-H stretching and bending vibrations for the aromatic ring and the ethyl group will also be observed.
- MS (Mass Spectrometry):
 - The mass spectrum should show a molecular ion peak (M^+) at $m/z = 152$.
 - Common fragmentation patterns for carboxylic acids include the loss of -OH (M-17) and -COOH (M-45).

Biological Activities and Potential Applications in Drug Development

Derivatives of pyrazine-2-carboxylic acid have demonstrated a wide range of biological activities, suggesting that **5-Ethylpyrazine-2-carboxylic acid** could be a valuable scaffold for the development of new therapeutic agents.

Antimycobacterial Activity

Pyrazinamide, an amide of pyrazine-2-carboxylic acid, is a first-line drug for the treatment of tuberculosis. Its active form, pyrazinoic acid, is believed to disrupt the membrane potential and inhibit fatty acid synthase I in *Mycobacterium tuberculosis*.^[9] Numerous studies have explored the structure-activity relationship of pyrazinecarboxylic acid derivatives as antitubercular agents. The substitution at the 5-position of the pyrazine ring has been shown to influence the antimycobacterial activity. Therefore, **5-Ethylpyrazine-2-carboxylic acid** and its derivatives represent a promising avenue for the discovery of new antitubercular drugs.



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Caption: Potential therapeutic applications of the **5-Ethylpyrazine-2-carboxylic acid** scaffold.

Antifungal Activity

Derivatives of pyrazine-2-carboxylic acid have also been investigated for their antifungal properties. The structural modifications of the pyrazine ring and the carboxylic acid moiety can lead to compounds with significant activity against various fungal strains. The exploration of **5-Ethylpyrazine-2-carboxylic acid** as a starting material for the synthesis of novel antifungal agents is a worthwhile area of research.

Other Potential Applications

The versatility of the pyrazine ring suggests that **5-Ethylpyrazine-2-carboxylic acid** could also be a precursor for compounds with other biological activities, such as anti-inflammatory or anticancer effects. Its use as an intermediate in the synthesis of drugs like glipizide (an anti-diabetic) and acipimox (a lipid-lowering agent), as seen with its methyl analog, further highlights its potential in pharmaceutical development.[4]

Conclusion

5-Ethylpyrazine-2-carboxylic acid is a promising, yet underexplored, chemical entity with significant potential in medicinal chemistry and drug discovery. While direct literature on this specific compound is sparse, a clear and viable synthetic route can be proposed based on established methods for related compounds. Its structural similarity to other biologically active

pyrazinecarboxylic acids suggests that it could serve as a valuable scaffold for the development of new therapeutics, particularly in the areas of infectious diseases. This technical guide provides a solid foundation for researchers to begin exploring the synthesis and applications of **5-Ethylpyrazine-2-carboxylic acid**, and it is hoped that this will stimulate further investigation into the full potential of this intriguing molecule.

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